

tert-Butoxycarbonylasparagine molecular weight and formula

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Compound of Interest		
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An In-depth Technical Guide to tert-Butoxycarbonylasparagine (Boc-Asn-OH)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of Nα-(tert-Butoxycarbonyl)-L-asparagine (Boc-Asn-OH), a critical reagent in synthetic organic chemistry, particularly in the domain of solid-phase peptide synthesis (SPPS). We will delve into its molecular characteristics, provide a detailed experimental protocol for its application, and illustrate the foundational workflow in which it is a key component.

Core Molecular Attributes

tert-Butoxycarbonylasparagine is an amino acid derivative where the alpha-amino group is protected by a tert-butoxycarbonyl (Boc) group. This protection strategy is fundamental to Bocbased solid-phase peptide synthesis, preventing unwanted reactions at the N-terminus while the C-terminus is activated for peptide bond formation.

Quantitative Data Summary

The key quantitative properties of **tert-Butoxycarbonylasparagine** are summarized in the table below for easy reference and comparison.



Property	Value	Citations
Molecular Formula	C ₉ H ₁₆ N ₂ O ₅	[1][2][3][4]
Molecular Weight	232.23 g/mol	[1][2][3][4][5]
Appearance	White to off-white crystalline powder	[1]
Melting Point	170-176 °C (decomposes)	[1][2][4][5]
Optical Rotation [α]20/D	-7° to -9° (c=1 to 2 in DMF)	[1][2][5]
CAS Number	7536-55-2	[3][4][5]

Experimental Protocol: Incorporation of Boc-Asn-OH in Solid-Phase Peptide Synthesis

The following is a generalized protocol for the incorporation of a Boc-Asn-OH residue into a growing peptide chain on a solid support using the Boc-SPPS methodology. This process is cyclical, involving deprotection, neutralization, and coupling steps.

Materials and Reagents

- Resin-bound peptide with a free N-terminal amine (e.g., on Merrifield or MBHA resin)
- Boc-Asn-OH
- Coupling reagent (e.g., HBTU, DIC)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Diisopropylethylamine (DIEA)
- 50% Trifluoroacetic acid (TFA) in DCM
- Washing solvents (e.g., DMF, DCM, Methanol)



Ninhydrin test kit

Step-by-Step Methodology

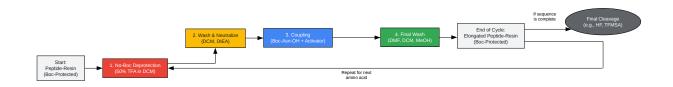
- Resin Preparation: The peptide-resin from the previous cycle must have its N-terminal Boc group removed. This is achieved by treating the resin with a 50% solution of TFA in DCM for approximately 15-30 minutes.[6] Following deprotection, the resin is washed thoroughly with DCM and then neutralized with a solution of DIEA in DCM to liberate the free amine.[6][7]
- Amino Acid Activation: In a separate vessel, dissolve 2-4 equivalents of Boc-Asn-OH in DMF.
 [6] To this solution, add a coupling agent. If using an aminium salt-based reagent like HBTU, add 2.0 equivalents of HBTU and 4.0 equivalents of DIEA.[1][6] Allow the mixture to preactivate for a few minutes.
- Coupling Reaction: Add the activated Boc-Asn-OH solution to the vessel containing the neutralized peptide-resin.[1] Agitate the mixture at room temperature for 1-4 hours.[1] The bulky side chain of asparagine may require a longer coupling time.
- Monitoring the Coupling Reaction: The completion of the coupling reaction can be monitored
 using the ninhydrin (Kaiser) test.[1][6] A small sample of the resin beads is taken and tested.
 A negative result (yellow beads) indicates that all the free primary amines have reacted, and
 the coupling is complete.[1]
- Washing: Once the coupling is complete, the resin is thoroughly washed to remove excess reagents and byproducts. A typical washing sequence involves successive washes with DMF, DCM, and methanol.[1]

This cycle of deprotection, neutralization, and coupling is repeated for each subsequent amino acid in the peptide sequence.

Visualization of the Boc-SPPS Workflow

The logical flow of the Boc-based solid-phase peptide synthesis is a cyclical process. The following diagram, generated using the DOT language, illustrates the key stages.





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Caption: General workflow for Boc solid-phase peptide synthesis (SPPS).

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